

An In-depth Technical Guide to 7-Bromo-4-chlorocinnoline

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Compound of Interest

Compound Name: 7-Bromo-4-chlorocinnoline

CAS No.: 1800426-14-5

Cat. No.: B2361020

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Introduction

7-Bromo-4-chlorocinnoline is a halogenated heterocyclic compound featuring a cinnoline core. The cinnoline ring system, a bicyclic aromatic structure composed of a benzene ring fused to a pyridazine ring, is a significant scaffold in medicinal chemistry. The strategic placement of bromo and chloro substituents on this core at the 7- and 4-positions, respectively, provides reactive handles for further chemical modifications, making **7-Bromo-4-chlorocinnoline** a potentially valuable building block in the synthesis of more complex molecules for drug discovery and materials science. This guide provides a comprehensive overview of the available technical information for this compound, including its identifiers, a plausible synthetic approach, and its known properties, aimed at researchers and professionals in the chemical and pharmaceutical sciences.

Core Identifiers and Chemical Properties

Precise identification of a chemical entity is fundamental for scientific research and development. The following table summarizes the key identifiers for **7-Bromo-4-chlorocinnoline**.

Identifier	Value	Source
CAS Number	1800426-14-5	[1]
IUPAC Name	7-bromo-4-chlorocinnoline	Inferred from structure
Molecular Formula	C ₈ H ₄ BrClN ₂	[2]
Molecular Weight	243.49 g/mol	Calculated from formula
Canonical SMILES	<chem>C1=CC2=C(C=C1Br)N=NC=C2Cl</chem>	[2]
InChI	InChI=1S/C8H4BrClN2/c9-5-1-2-6-7(10)4-11-12-8(6)3-5/h1-4H	[2]
InChIKey	MOFADOQZRGDCGG-UHFFFAOYSA-N	[2]

Due to the limited availability of public data, experimental physical properties such as melting point, boiling point, and solubility for **7-Bromo-4-chlorocinnoline** have not been extensively reported. However, computational predictions from sources like PubChemLite suggest an XlogP of 2.5, indicating a degree of lipophilicity.[2]

Plausible Synthetic Pathway

While specific, peer-reviewed synthetic protocols for **7-Bromo-4-chlorocinnoline** are not readily available in the public domain, a plausible synthetic route can be conceptualized based on established methodologies for the formation of the cinnoline ring system. A common and effective method for cinnoline synthesis is the Richter cyclization, which involves the diazotization of a substituted 2-amino- α -phenylcinnamic acid derivative.

A potential synthetic workflow for **7-Bromo-4-chlorocinnoline** is outlined below. This proposed pathway is illustrative and would require experimental validation and optimization.

Experimental Protocol: A Proposed Synthesis

Step 1: Synthesis of 2-amino-4-bromobenzaldehyde

This starting material can be prepared from commercially available 4-bromo-2-nitrotoluene through oxidation of the methyl group to an aldehyde, followed by the reduction of the nitro group to an amine.

Step 2: Condensation to form a chalcone derivative

The 2-amino-4-bromobenzaldehyde would then undergo a condensation reaction with a suitable partner to introduce the atoms necessary for the formation of the pyridazine ring.

Step 3: Oxidative cyclization to form 7-bromo-4-hydroxycinnoline

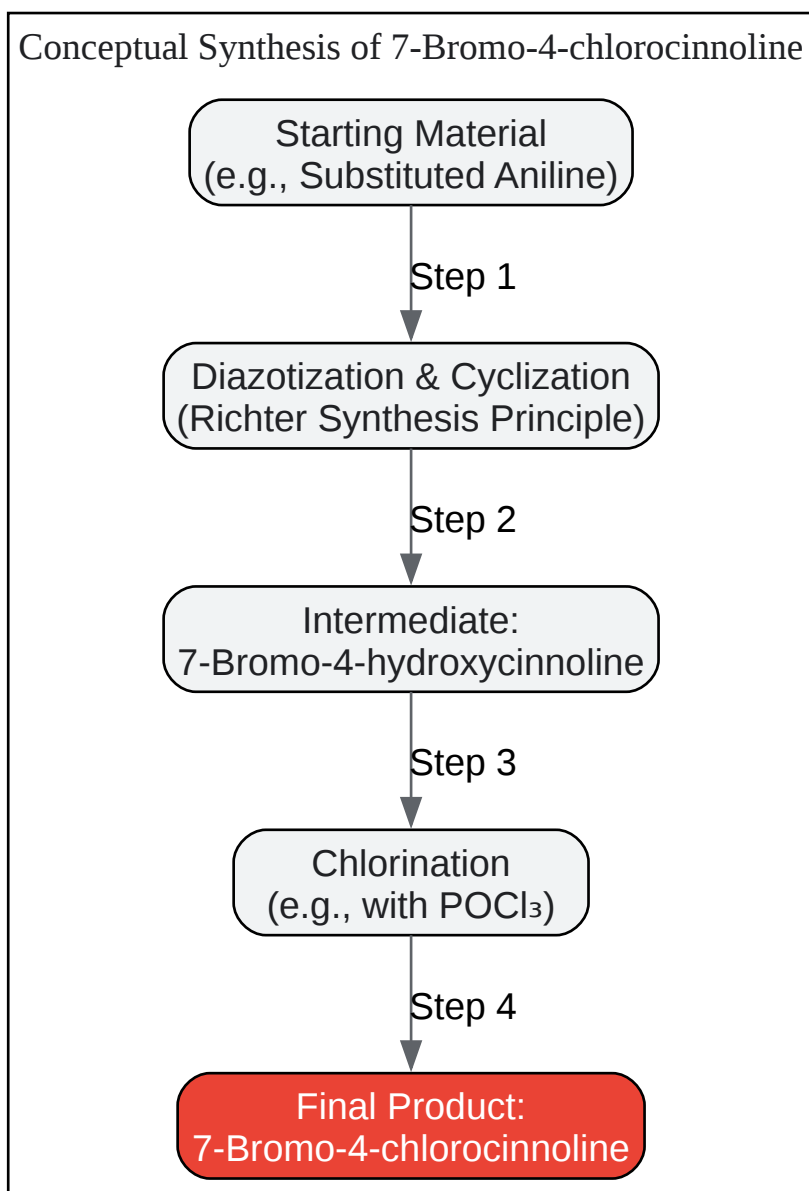
The resulting intermediate would then be subjected to an oxidative cyclization reaction to form the cinnoline ring, yielding 7-bromo-4-hydroxycinnoline.

Step 4: Chlorination to **7-Bromo-4-chlorocinnoline**

The final step involves the conversion of the 4-hydroxy group to a chloro group. This is a standard transformation in heterocyclic chemistry, often achieved using a chlorinating agent such as phosphorus oxychloride (POCl_3).

Caution: This proposed synthesis involves hazardous reagents and should only be performed by trained chemists in a well-ventilated fume hood with appropriate personal protective equipment.

Synthetic Workflow Diagram



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Caption: A conceptual workflow for the synthesis of **7-Bromo-4-chlorocinnoline**.

Applications in Research and Development

The specific applications of **7-Bromo-4-chlorocinnoline** in drug discovery and materials science are not yet well-documented in publicly accessible literature. However, the cinnoline scaffold is a known "privileged structure" in medicinal chemistry, appearing in compounds with a range of biological activities. The presence of two distinct halogen atoms at the 4- and 7-

positions of the cinnoline ring in **7-Bromo-4-chlorocinnoline** offers significant potential for its use as a versatile intermediate in the synthesis of novel compounds.

The chloro group at the 4-position is particularly susceptible to nucleophilic aromatic substitution, allowing for the introduction of various amine, alcohol, and thiol-containing side chains. The bromo group at the 7-position can be utilized in transition metal-catalyzed cross-coupling reactions, such as Suzuki or Buchwald-Hartwig couplings, to introduce new carbon-carbon or carbon-nitrogen bonds. This dual reactivity allows for the systematic exploration of the chemical space around the cinnoline core to develop libraries of compounds for screening against various biological targets.

Safety and Handling

A specific Safety Data Sheet (SDS) for **7-Bromo-4-chlorocinnoline** is not widely available. In the absence of specific toxicological data, this compound should be handled with the utmost care, assuming it is hazardous. Standard laboratory safety protocols for handling new chemical entities should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, a lab coat, and chemical-resistant gloves. All manipulations should be carried out in a well-ventilated fume hood to avoid inhalation of any dust or vapors.

Conclusion

7-Bromo-4-chlorocinnoline is a chemical compound with significant potential as a building block in synthetic and medicinal chemistry. While detailed experimental data on its properties, synthesis, and applications are currently limited in the public domain, its structure suggests a high degree of utility for the creation of diverse molecular libraries. This technical guide has consolidated the available information on its core identifiers and proposed a plausible synthetic strategy. Further research into this compound is warranted to fully elucidate its chemical and biological properties and to unlock its potential in the development of new therapeutics and functional materials.

References

A comprehensive list of sources for further reading and verification.

- PubChemLite. **7-bromo-4-chlorocinnoline** (C₈H₄BrClN₂). [[Link](#)]

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Sources

- 1. 7-Bromo-4-chloro-cinnoline | 1800426-14-5 [chemicalbook.com]
- 2. PubChemLite - 7-bromo-4-chlorocinnoline (C8H4BrClN2) [pubchemlite.lcsb.uni.lu]
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